Technical Guide: Spectroscopic Profile of 4-Bromo-N-methylaniline Hydrochloride

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Compound of Interest

Compound Name:	*4-Bromo-N-methylaniline hydrochloride*
CAS No.:	*84250-73-7*
Cat. No.:	*B1371641*

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CAS: 84250-73-7 (HCl Salt) | CAS: 6911-87-1 (Free Base) Formula: C

H

BrClN (Salt) | MW: 222.51 g/mol Appearance: Off-white to beige crystalline solid (Salt)

Executive Summary

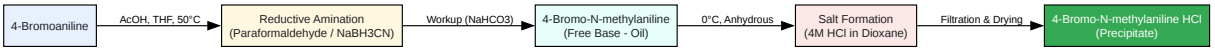
4-Bromo-N-methylaniline hydrochloride serves as a robust electrophilic building block.[1] Its utility stems from the dual functionality: the N-methylamino group (protected as the hydrochloride salt to prevent oxidation) and the para-bromine atom, which is a prime handle for palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig). This guide provides a definitive reference for its identification, emphasizing the distinction between the free base and its hydrochloride salt.[1][2]

Synthesis & Preparation Protocol

To ensure spectral purity, the hydrochloride salt is best prepared freshly from the free base to avoid the formation of "N-oxide" impurities common in aged amine samples.[1][2]

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Workflow Diagram



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Figure 1: Synthetic pathway from primary aniline to the N-methyl hydrochloride salt.

Detailed Methodology

- Reductive Methylation: Dissolve 4-bromoaniline (1.0 eq) in THF. Add paraformaldehyde (1.1 eq) and NaBH

  CN (1.5 eq).[1][2] Add acetic acid dropwise.[1][2][3] Stir at 50°C for 18 hours.

- Isolation of Free Base: Quench with sat. NaHCO

  . Extract with ethyl acetate.[1][2][4] The free base is a pale oil.[1][2][4]

- Salt Formation: Dissolve the free base oil in anhydrous diethyl ether. Cool to 0°C. Add 4M HCl in dioxane dropwise with vigorous stirring.

- Purification: The white precipitate is filtered, washed with cold ether to remove unreacted free base, and dried under vacuum.[1][2]

Spectroscopic Characterization

A. Nuclear Magnetic Resonance (NMR)

The formation of the hydrochloride salt induces significant chemical shifts compared to the free base, particularly at the N-methyl and ortho-aromatic positions due to the electron-withdrawing nature of the ammonium cation.[1][2]

Comparative

H NMR Data (400 MHz)

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Proton Environment	Free Base (ppm, CDCl)	HCl Salt (ppm, DMSO-)	Multiplicity	Integration	Structural Insight
Ar-H (meta to N)	7.25	7.45 - 7.55	Doublet (d)	2H	Deshielded by Br; less affected by salt.
Ar-H (ortho to N)	6.48	6.80 - 7.10	Doublet (d)	2H	Diagnostic Shift: Loss of lone pair donation causes downfield shift.
N-H	3.70 (Broad)	9.50 - 10.50	Broad Singlet	2H (Exchangeable)	Becomes NH in salt; very broad.
N-CH	2.78	2.95 - 3.10	Singlet (s)	3H	Inductive effect of cationic nitrogen.[2]

C NMR Assignments

- Free Base (CDCl):

  148.3 (C-N), 131.9 (C-Br), 114.0 (C-ortho), 108.8 (C-para), 30.7 (N-Me).

- HCl Salt (DMSO-

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): The C-N carbon shifts upfield (

135-140 ppm) as the ring resonance is disrupted.[2] The N-Me carbon shifts slightly downfield.[1][2]

B. Mass Spectrometry (MS)

Mass spectrometry is critical for confirming the bromine isotope pattern.[1][2]

- Ionization Mode: EI (70 eV) or ESI+
- Molecular Ion: The salt dissociates in the MS source; spectra typically show the free base cation [M+H]

  .[1][2]

Key Fragmentation Pattern:

- Molecular Ion Cluster:

  185 and 187 (1:1 ratio).[1][2] This confirms the presence of one Bromine atom (

  Br/

  Br).[2]
- Base Peak:

  184/186 ([M-H]

).[1][2] Loss of the amine proton or ring proton.[1][2]
- Fragment:

  106 ([M-Br]

). Loss of the bromine atom.[1][2]
- Fragment:

  77 (Phenyl cation).[1][2]

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C. Infrared Spectroscopy (FT-IR)

The IR spectrum provides the quickest confirmation of salt formation.[1][2]

Functional Group	Free Base (, cm)	HCl Salt (, cm)	Note
N-H Stretch	3410 - 3430 (Sharp)	2400 - 3000 (Very Broad)	"Ammonium band" obscures C-H stretches.
C-H (Aromatic)	3050	3000 - 3100	Often overlaps with ammonium band.[2]
C=C (Aromatic)	1590, 1490	1580, 1500	Ring breathing modes.
C-N Stretch	1315	1300 - 1320	
C-Br Stretch	1070, 810	1070, 815	Characteristic para-substitution band.

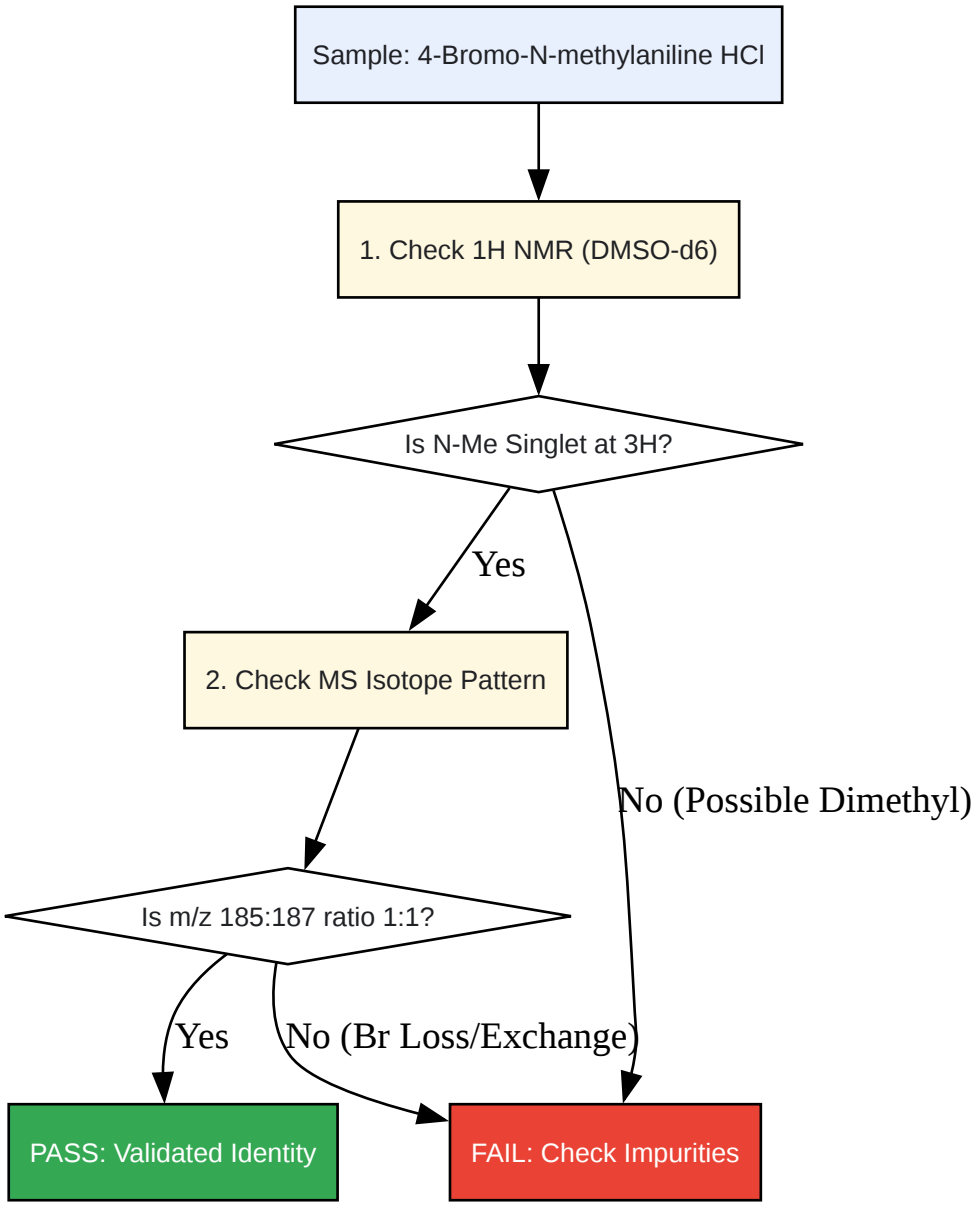
Quality Control & Impurity Profiling

When using this compound for drug development, three specific impurities must be monitored:

- 4-Bromoaniline (Starting Material): Detected by GC-MS (171/173).[1][2]
- 4-Bromo-N,N-dimethylaniline (Over-alkylation): Detected by H NMR (Singlet at 2.9 ppm for 6H).
- N-Oxides: Formed upon storage of the free base; minimized by converting to the HCl salt.[1][2]

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Validation Logic Diagram



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Figure 2: Logical flowchart for structural validation.

References

- Synthesis & Free Base NMR:RSC Advances, 2019.[1][2] "N-Methylation of ortho-Substituted Aromatic Amines."
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- Physical Properties: PubChem Compound Summary for CID 2757052 (Free Base) and CID 24212085 (Related HCl salts). [2]
- General Salt Shifts: Silverstein, R. M., et al. Spectrometric Identification of Organic Compounds. 8th Ed.[1][2] Wiley.[1][2]

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Sources

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